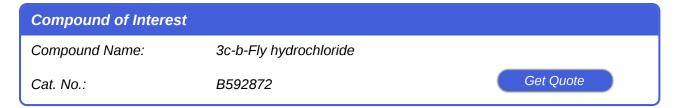


Essential Safety and Disposal Procedures for 3c-b-Fly Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the proper disposal of **3c-b-Fly hydrochloride**. Given that the physiological and toxicological properties of this compound are not fully known, a cautious approach to its handling and disposal is imperative to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the available quantitative data for **3c-b-Fly hydrochloride** is presented below. The lack of complete data underscores the necessity of handling this compound with care, as potential hazards may be uncharacterized.



Property	Data	Reference
Molecular Formula	C13H16BrNO2 • HCl	[1]
Molecular Weight	334.6 g/mol	[1]
Appearance	Crystalline Solid	[1]
Purity	≥95%	[1]
Melting Point	Undetermined	[2]
Boiling Point	Undetermined	[2]
Flammability	Product is not flammable	[2]
Solubility	DMF: 1 mg/ml, DMSO: 5 mg/ml, DMSO:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Hazard Classification (GHS)	The substance is not classified	[2]

Disposal Protocol for 3c-b-Fly Hydrochloride

Due to the unknown toxicological profile of **3c-b-Fly hydrochloride**, it is crucial to manage its waste as if it were hazardous. The following step-by-step procedure is based on established best practices for the disposal of novel research compounds.

Step 1: Waste Segregation

- Immediately segregate all waste materials containing 3c-b-Fly hydrochloride from other laboratory waste streams at the point of generation.[3]
- This includes contaminated personal protective equipment (PPE), weighing boats, pipette tips, and any solutions containing the compound.
- Use dedicated, clearly labeled, and chemically compatible waste containers.

Step 2: Waste Container Labeling

Properly label the hazardous waste container with the following information:



- The words "Hazardous Waste".[3]
- The full chemical name: "3c-b-Fly hydrochloride". Avoid using abbreviations or chemical formulas.[3]
- The approximate concentration and quantity of the waste.
- The statement: "Hazards Not Fully Known".[3]
- The date when waste was first added to the container (accumulation start date).[3]
- Your name, laboratory, and contact information.[3]

Step 3: Storage of Chemical Waste

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is away from general laboratory traffic and incompatible materials.
- The container must be kept closed at all times, except when adding waste.

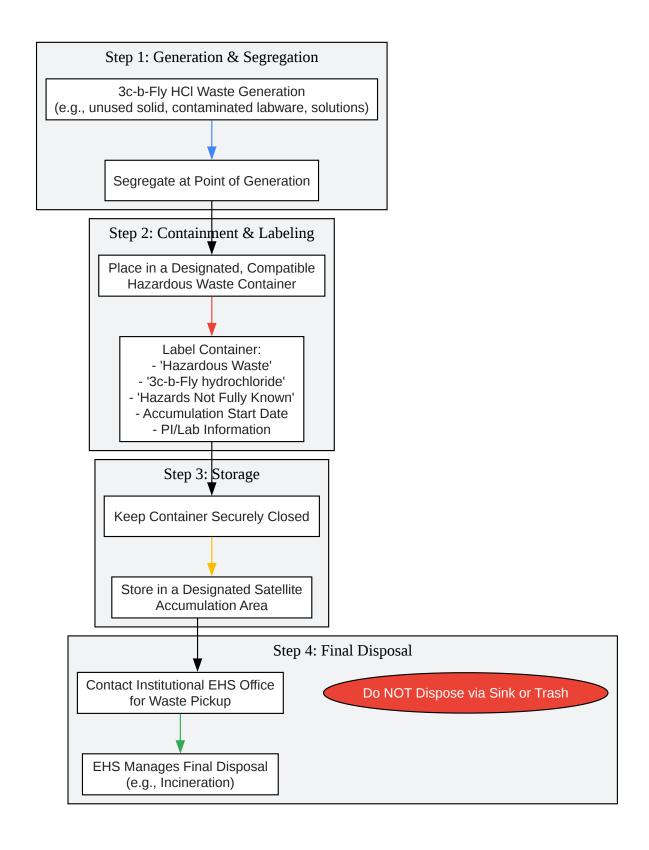
Step 4: Arrange for Disposal

- Do not dispose of 3c-b-Fly hydrochloride down the drain or in the regular trash. The Safety
 Data Sheet indicates it is slightly hazardous for water and should not be allowed to enter
 sewers or ground water.[2]
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous chemical waste.
- Provide the EHS office with all available information regarding the compound.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **3c-b-Fly hydrochloride**, emphasizing a conservative approach due to its unknown toxicological properties.





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Caption: Disposal workflow for **3c-b-Fly hydrochloride**.



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